

"molecular weight and formula of silicic acid ethyl ester"

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An In-depth Technical Guide on Tetraethyl Orthosilicate

Prepared for: Researchers, Scientists, and Drug Development Professionals

Introduction

The term "silicic acid ethyl ester" can refer to a range of compounds, but it most commonly and significantly denotes Tetraethyl Orthosilicate (TEOS). TEOS is the most prevalent ethyl ester of orthosilicic acid ($\text{Si}(\text{OH})_4$) and serves as a cornerstone precursor in materials science, particularly in the synthesis of silica-based materials via the sol-gel process.^{[1][2]} This guide provides a comprehensive technical overview of TEOS, focusing on its chemical and physical properties, detailed experimental protocols for its synthesis and hydrolysis, and visualizations of its core chemical pathways.

Molecular Formula and Properties

TEOS, also known as tetraethoxysilane, is a central compound in silicon chemistry, valued for its role as a source of silicon dioxide and as a crosslinking agent.^{[1][2][3]}

Molecular Identity

- Chemical Name: Tetraethyl Orthosilicate
- Synonyms: Tetraethoxysilane, TEOS, Ethyl Silicate, Silicic Acid Tetraethyl Ester^[2]

- Chemical Formula: $\text{Si}(\text{OC}_2\text{H}_5)_4$ or $\text{C}_8\text{H}_{20}\text{O}_4\text{Si}$ [1][4]
- Molecular Weight: 208.33 g/mol [1][4][5]

Physicochemical Properties

The physical and chemical properties of TEOS are critical for its handling, storage, and application in various synthetic procedures. The data is summarized in the table below.

Property	Value	Citation(s)
Appearance	Colorless liquid	[1][2][4]
Odor	Sharp, alcohol-like	[2][6]
Density	0.933 g/mL at 20 °C	[1][2][7]
Boiling Point	168 to 169 °C	[1][2][5]
Melting Point	-77 °C	[2][8]
Vapor Pressure	<1 mmHg at 20 °C	[7]
Flash Point	45 °C (113 °F)	[2]
Solubility	Reacts with water; soluble in ethanol, ether, and other organic solvents.	[1][2][6]
Assay (Purity)	≥99.0% (by Gas Chromatography)	[7]

Experimental Protocols

Detailed methodologies for the synthesis of TEOS and its subsequent use in forming silica materials are presented below.

Synthesis of Tetraethyl Orthosilicate (TEOS)

TEOS can be synthesized through several routes, with the traditional method involving silicon tetrachloride and a more modern approach using silica directly.

Protocol 2.1.1: Synthesis from Silicon Tetrachloride and Ethanol

This classic method, established by Dearing and Reid in 1928, involves the alcoholysis of silicon tetrachloride.[2][5] The reaction must be conducted under anhydrous conditions to prevent premature hydrolysis of the product.[5]

- Reaction: $\text{SiCl}_4 + 4 \text{C}_2\text{H}_5\text{OH} \rightarrow \text{Si}(\text{OC}_2\text{H}_5)_4 + 4 \text{HCl}$ [2]
- Methodology:
 - Chill anhydrous ethanol (4 moles) in a reaction vessel equipped with a stirrer and a gas outlet. The system must be rigorously protected from atmospheric moisture.
 - Slowly add silicon tetrachloride (SiCl_4 , 1 mole) to the cold ethanol with continuous stirring. The reaction is exothermic and produces hydrogen chloride (HCl) gas.
 - After the addition is complete, gently warm the reaction mixture.
 - Remove the byproduct, hydrogen chloride, by bubbling a stream of dry air or nitrogen through the solution.
 - The crude TEOS is then purified by fractional distillation. This process typically yields around 70% of the theoretical product.[5]

Protocol 2.1.2: Direct Synthesis from Silica and Ethanol

This method provides a more direct route from silica, avoiding the use of silicon tetrachloride. It requires a catalyst and the removal of water to drive the reaction equilibrium.[9][10]

- Reaction: $\text{SiO}_2 + 4 \text{C}_2\text{H}_5\text{OH} \rightleftharpoons \text{Si}(\text{OC}_2\text{H}_5)_4 + 2 \text{H}_2\text{O}$
- Methodology:
 - To a 30 mL stainless steel autoclave, add silica (SiO_2 , 9.0 mmol), potassium hydroxide (KOH, 0.9 mmol, as catalyst), a dehydrating agent such as calcium oxide (CaO, 27 mmol), and anhydrous ethanol (24 g).[9][10]
 - Seal the autoclave and purge with an inert atmosphere (e.g., N_2).

- Heat the autoclave to 190 °C while stirring at 400 rpm. The internal pressure will reach approximately 2.8 MPa.[9][10]
- Maintain these conditions for 20 minutes to allow the reaction to proceed.[9][10]
- After cooling, the product mixture is recovered. TEOS can be separated and purified by distillation. Using CaO as the dehydrating agent has been shown to achieve a TEOS yield of 76%. [11]

Hydrolysis of TEOS: The Sol-Gel Process

The hydrolysis and condensation of TEOS is a cornerstone of the sol-gel process, used to create silica nanoparticles, coatings, and bulk materials.[3] The reaction kinetics and resulting silica structure are highly dependent on the pH, which is controlled by either an acid or base catalyst.[2]

Protocol 2.2.1: Base-Catalyzed Hydrolysis (Stöber Process)

The Stöber process is renowned for producing monodisperse (uniformly sized) spherical silica nanoparticles.[12][13]

- Methodology:
 - In a suitable reaction vessel, prepare a solution by mixing ethanol, deionized water, and ammonium hydroxide (29% NH₄OH solution). For example, to make ~460 nm particles, a mixture of 73.8 mL ethanol, 10.8 mL DI water, and 9.8 mL NH₄OH can be used.[14][15]
 - Stir the solution vigorously to ensure homogeneity.
 - Add the desired amount of TEOS (e.g., 5.6 mL for the recipe above) to the solution all at once while maintaining vigorous stirring.[14][15]
 - An increasing opalescence will be observed within minutes as silica nanoparticles begin to form.[16]
 - Allow the reaction to proceed for a set time (e.g., 12 hours) to ensure completion.[14]

- The resulting silica particles can be collected by centrifugation, followed by washing with ethanol and water to remove residual reactants.[14]

Protocol 2.2.2: Acid-Catalyzed Hydrolysis

Acid catalysis typically leads to the formation of weakly branched silica polymers, resulting in linear chains and microporous structures.[17][18]

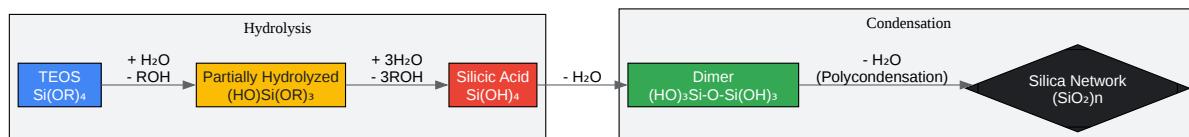
- Methodology:
 - In a round-bottomed flask with a magnetic stir bar, combine TEOS and ethanol. For a 1:4:16 molar ratio of TEOS:H₂O:Ethanol, mix 30 mL of TEOS with 31 mL of ethanol.[17]
 - In a separate container, prepare an acidic water solution by adding 3-4 drops of concentrated HCl to 38 mL of distilled water.[17]
 - Add the acidic water solution to the TEOS/ethanol mixture while stirring briskly. The two phases are initially immiscible but will mix after a few minutes of stirring.[17]
 - Pour the resulting sol into molds or containers and cover them (e.g., with Parafilm). Pierce a few holes in the cover to allow for slow evaporation of the solvent (ethanol) and water.
 - Place the containers in a drying oven at 60 °C. Gelation should occur within 2 days.[17]
 - Continued aging and drying will lead to further cross-linking and the formation of a rigid xerogel.[17]

Visualized Pathways and Workflows

Diagrams created using Graphviz provide a clear visual representation of the chemical processes and experimental sequences involving TEOS.

TEOS Hydrolysis and Condensation Pathway

This diagram illustrates the fundamental chemical transformations during the sol-gel process, starting from the TEOS monomer and culminating in a cross-linked silica network.

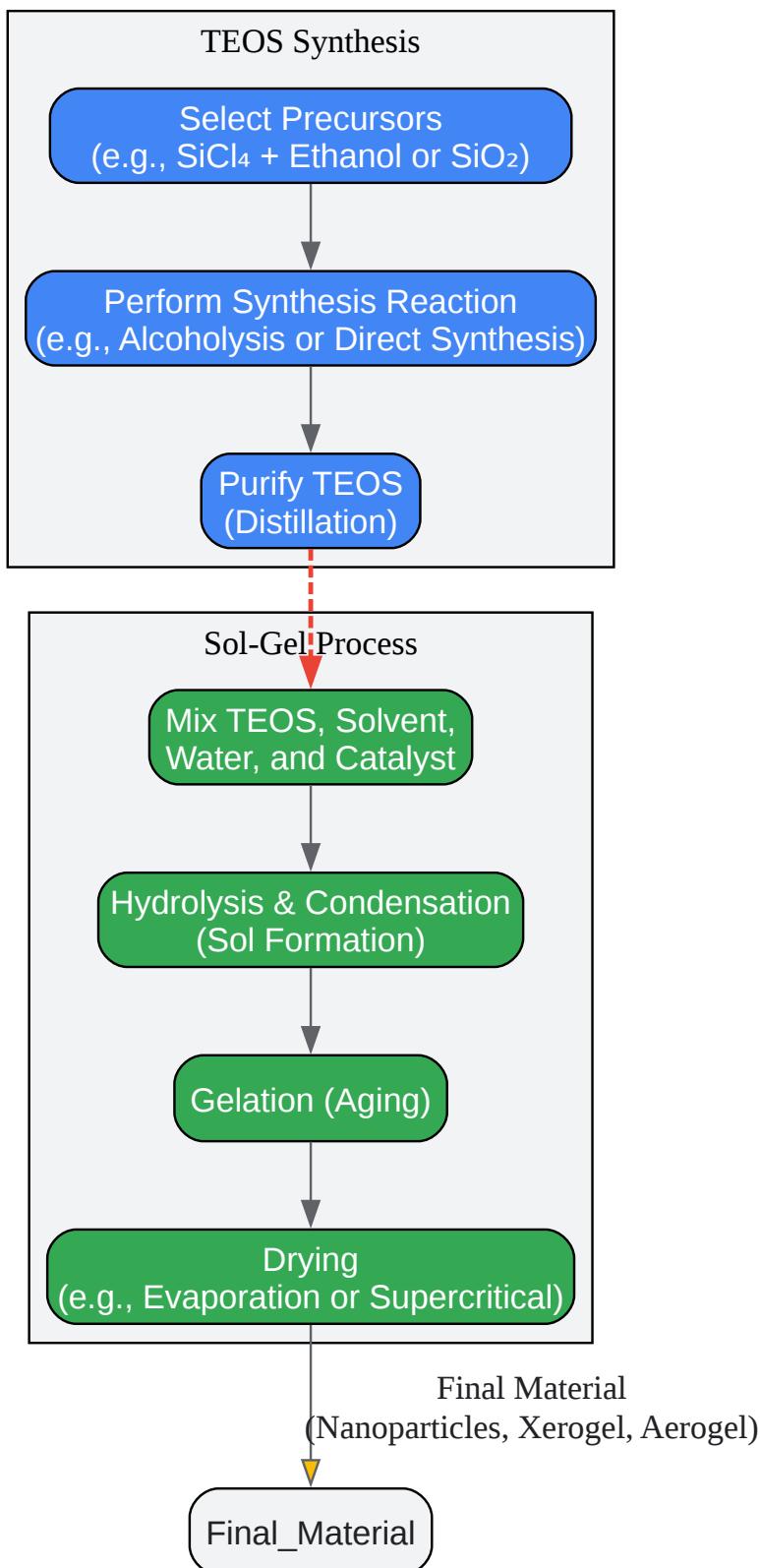


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Caption: The sol-gel pathway from TEOS to a silica network.

Experimental Workflow: From Synthesis to Silica Material

This diagram outlines the logical flow of operations, from the initial synthesis of the TEOS precursor to its final application in creating silica-based materials.

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Caption: General experimental workflow for TEOS synthesis and application.

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